

safe handling and storage procedures for hexachloropropene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexachloropropene

Cat. No.: B155961

[Get Quote](#)

Application Notes and Protocols for Hexachloropropene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **hexachloropropene**. Adherence to these protocols is critical to minimize risks associated with this hazardous chemical.

Chemical and Physical Properties

Hexachloropropene is a colorless to light yellow liquid.^{[1][2]} It is important to be aware of its physical and chemical properties to handle it safely.

Property	Value	Reference
Molecular Formula	C3Cl6	[2]
Molecular Weight	248.75 g/mol	[1][2]
Appearance	Clear colorless to light yellow liquid	[1][2][3]
Boiling Point	209-210 °C	[1][2][4]
Melting Point	-73 °C	[1][4]
Density	1.765 g/cm ³ at 25°C	[1][2]
Vapor Density	8.59 (Air = 1.0)	[1]
Solubility in Water	Insoluble	[3][4]
Solubility in other solvents	Soluble in carbon tetrachloride, ethanol, and diethyl ether	[2]

Hazard Identification and Health Effects

Hexachloropropene is a hazardous substance that can cause severe health effects.[5] It is classified as acutely toxic and an irritant.[1]

Summary of Health Hazards:

- Inhalation: Harmful if inhaled, may cause respiratory irritation.[1][6] High exposure can lead to a build-up of fluid in the lungs (pulmonary edema), which is a medical emergency.[5] Symptoms can include coughing, shortness of breath, burning sensation, wheezing, and laryngitis.[1][5]
- Skin Contact: Causes skin irritation and burns.[1][5] Can be absorbed through the skin, increasing overall exposure.[5]
- Eye Contact: Causes serious eye irritation and burns.[1][5]
- Ingestion: Highly toxic and may be fatal if ingested.[3]

- Other Symptoms: High exposure can cause headache, dizziness, nausea, and vomiting.[1]
[5] It may also affect the liver and kidneys.[5]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is mandatory when handling **hexachloropropene** to prevent exposure.[7] PPE should be selected based on the potential for exposure and the specific tasks being performed.[8]

PPE Category	Specifications	Rationale
Eye and Face Protection	Face shield and safety glasses conforming to EN 166 (EU) or NIOSH (US) standards.[1][9]	To protect against splashes and vapors that can cause serious eye irritation and burns.[1][5]
Skin Protection	Chemical-resistant gloves (solvent-resistant) and a complete protective suit.[1][5] Gloves must be inspected before use and disposed of properly after contamination.[1]	To prevent skin contact, which can cause irritation, burns, and systemic toxicity through absorption.[1][5]
Respiratory Protection	A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges should be used as a backup to engineering controls. If a respirator is the sole means of protection, a full-face supplied air respirator is required.[1]	To protect against inhalation of harmful vapors that can cause respiratory irritation and systemic toxicity.[1][6]

Engineering Controls and Safe Handling Protocols

Engineering controls are the most effective way to reduce exposure to **hexachloropropene**. [5]

Engineering Controls Protocol

- Ventilation: All handling of **hexachloropropene** must be conducted in a well-ventilated area.
[9] Operations should be enclosed where possible, and local exhaust ventilation should be used at the site of chemical release to minimize vapor concentrations in the work area.[5] A general good ventilation rate is typically 10 air changes per hour.[6]
- Emergency Equipment: Eye wash fountains and emergency showers must be readily available in the immediate work area.[5][6]

General Handling Protocol

- Training: All personnel must be trained on the proper handling and storage of **hexachloropropene** before working with the substance.[5]
- Avoid Contact: Avoid contact with skin and eyes and inhalation of vapor or mist.[1]
- Hygiene Practices: Wash hands thoroughly after handling and before breaks.[1][6] Do not eat, drink, or smoke in areas where **hexachloropropene** is handled.[9][10]
- Clothing: Contaminated work clothes should be laundered by individuals who have been informed of the hazards.[5] Remove and wash contaminated clothing before reuse.[6]

Storage Procedures

Proper storage of **hexachloropropene** is crucial to prevent accidental release and maintain its stability.

Storage Protocol

- Container: Store in a tightly closed, original container.[1][5][6] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[1]
- Location: Store in a cool, dry, and well-ventilated area.[1][5][9] The storage area should be locked up.[1][6]
- Incompatible Materials: Store away from incompatible materials such as strong oxidizing agents (e.g., perchlorates, peroxides, nitrates), strong reducing agents, many amines, nitrides, azo/diazo compounds, alkali metals, and epoxides.[1][3][4][5]

- Labeling: Ensure all containers are clearly labeled with the contents.[11]

Emergency Procedures

In the event of a spill, leak, or exposure, the following emergency procedures must be followed immediately.

Spill and Leak Response Protocol

- Evacuation: Evacuate all non-essential personnel from the spill area.[5] Isolate the spill or leak area for at least 50 meters (150 feet) for liquids.[3]
- Ventilation: Ensure the area is well-ventilated.[5]
- Containment: Stop the flow of material if it can be done without risk.[6] Dike the spilled material to prevent spreading.[6]
- Absorption: Cover the spill with a dry, inert absorbent material such as dry lime, sand, or soda ash.[5]
- Collection: Collect the absorbed material and place it into suitable, closed containers for disposal as hazardous waste.[5][9]
- Decontamination: Wash the spill area after clean-up is complete.[5]

First Aid Measures Protocol

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][9]
- Skin Contact: Immediately remove contaminated clothing.[5] Wash the affected skin with large amounts of soap and water.[5] Seek medical attention if irritation occurs.[6]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Remove contact lenses if present and easy to do so.[6] Seek immediate medical attention.[1]

- Ingestion: Do NOT induce vomiting.[9] Rinse mouth with water. Never give anything by mouth to an unconscious person.[1][9] Call a doctor or Poison Control Center immediately.[9]

Waste Disposal

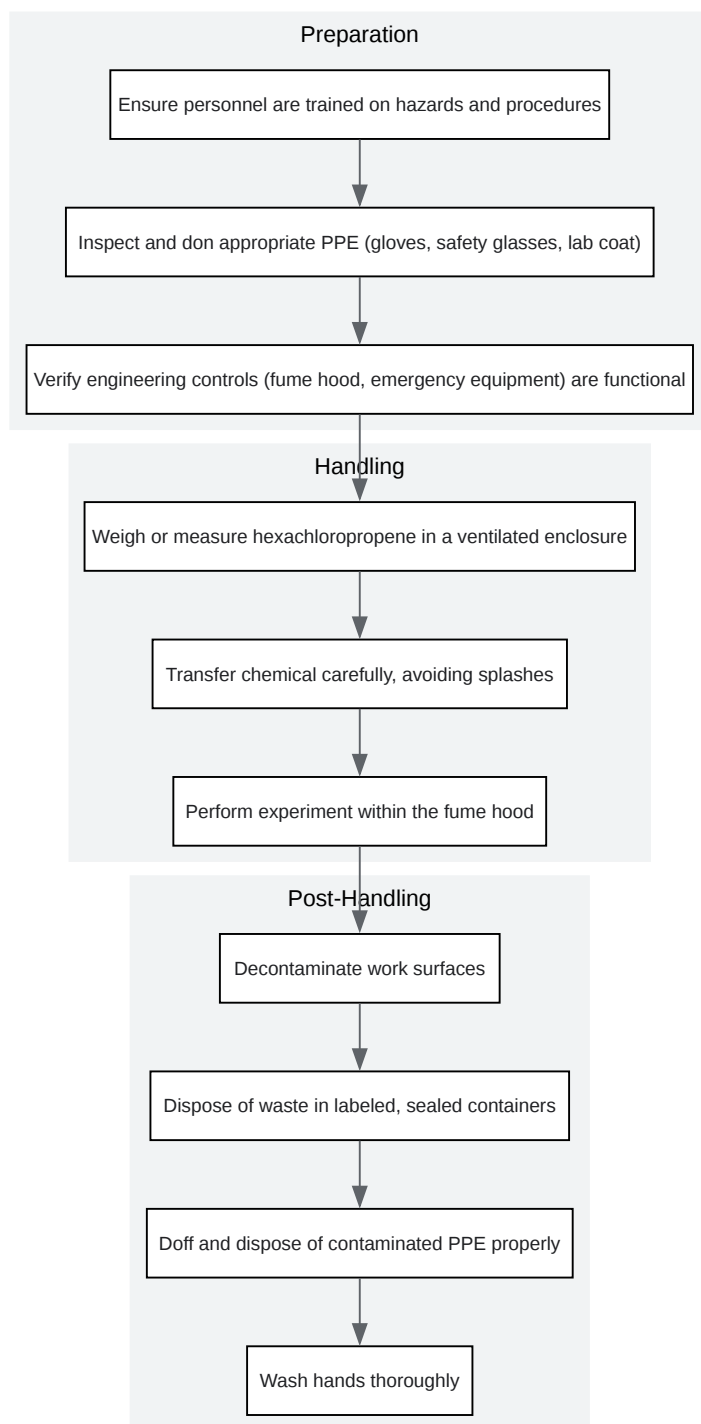
Hexachloropropene and any contaminated materials must be disposed of as hazardous waste in accordance with all applicable local, state, and federal regulations.[5][6]

Waste Disposal Protocol

- Containerization: Collect waste in sealed, compatible containers that are clearly labeled with their contents.[11]
- Labeling: Do not label containers as "hazardous waste" initially, but list the contents clearly. An official hazardous waste label will be applied by environmental health and safety personnel.[11]
- Segregation: Keep different types of chemical waste separate. For example, flammable and corrosive wastes should be accumulated separately.[11]
- Pickup: Contact your institution's environmental health and safety department for pickup and disposal.[12]

Diagrams

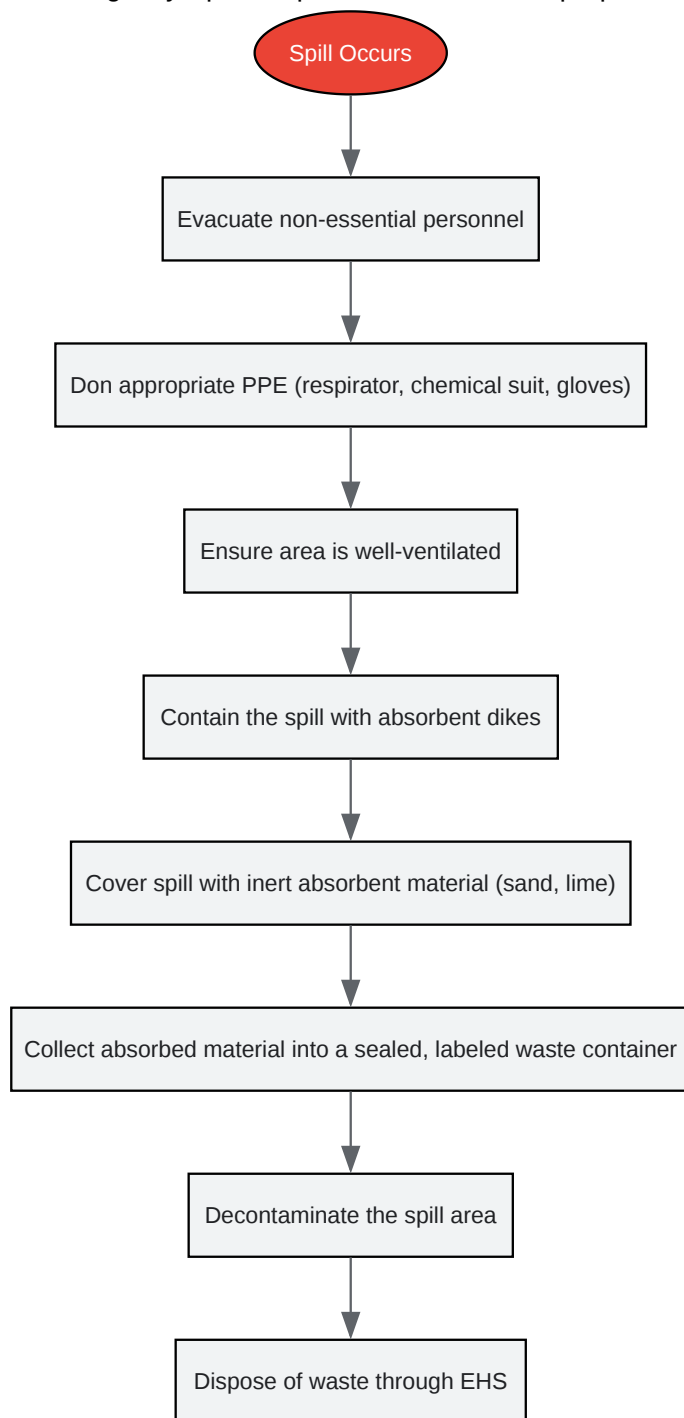
General Handling Workflow for Hexachloropropene



[Click to download full resolution via product page](#)

Caption: General Handling Workflow for **Hexachloropropene**

Emergency Spill Response for Hexachloropropene



[Click to download full resolution via product page](#)

Caption: Emergency Spill Response for **Hexachloropropene**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hexachloropropene SDS | IBILABS.com [ibilabs.com]
- 2. Hexachloropropene - Wikipedia [en.wikipedia.org]
- 3. HEXACHLOROPROPENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. HEXACHLOROPROPENE CAS#: 1888-71-7 [m.chemicalbook.com]
- 5. nj.gov [nj.gov]
- 6. cdn.chemservice.com [cdn.chemservice.com]
- 7. worksafe.nt.gov.au [worksafe.nt.gov.au]
- 8. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 9. chemicalbook.com [chemicalbook.com]
- 10. cdn.chemservice.com [cdn.chemservice.com]
- 11. geo.utexas.edu [geo.utexas.edu]
- 12. engineering.purdue.edu [engineering.purdue.edu]
- To cite this document: BenchChem. [safe handling and storage procedures for hexachloropropene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155961#safe-handling-and-storage-procedures-for-hexachloropropene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com